

N-Benzylsuccinamic Acid: A Physicochemical and Methodological Guide

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Compound of Interest

Compound Name: 4-(Benzylamino)-4-oxobutanoic acid

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Introduction

N-benzylsuccinamic acid, also known as **4-(benzylamino)-4-oxobutanoic acid**, is a carboxylic acid derivative of succinic acid. Its structure, featuring a benzylamide moiety, makes it a compound of interest in medicinal chemistry and materials science. It serves as a versatile building block for the synthesis of more complex molecules, including peptide mimetics and potential enzyme inhibitors.^{[1][2]} This technical guide provides a comprehensive overview of the known physicochemical properties of N-benzylsuccinamic acid, detailed experimental protocols for its synthesis and the determination of its key properties, and visualizations of relevant chemical and analytical workflows.

Physicochemical Properties

A summary of the available quantitative and qualitative physicochemical data for N-benzylsuccinamic acid is presented below. It is important to note that while some properties have been experimentally determined, others are estimated based on its structure.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₃ NO ₃	[3] [4] [5] [6] [7]
Molecular Weight	207.23 g/mol	[4] [5] [6]
Melting Point	127-130 °C (crude)	[6]
Boiling Point	Not experimentally determined	
LogP (estimated)	~1.5	[2]
Aqueous Solubility	Moderate (qualitative)	[2]
pKa	Not experimentally determined	

Experimental Protocols

Detailed methodologies for the synthesis of N-benzylsuccinamic acid and the determination of its fundamental physicochemical properties are provided below.

Synthesis of N-Benzylsuccinamic Acid

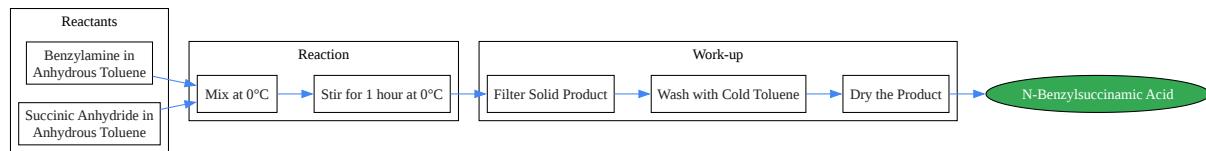
This protocol describes the synthesis of N-benzylsuccinamic acid from benzylamine and succinic anhydride.[\[6\]](#)

Materials:

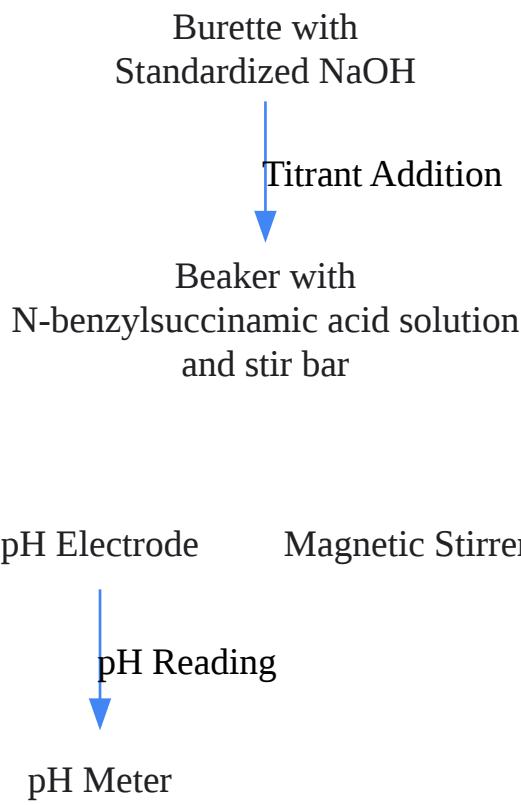
- Benzylamine
- Succinic anhydride
- Anhydrous toluene
- Ice bath
- Stirring apparatus
- Filtration apparatus

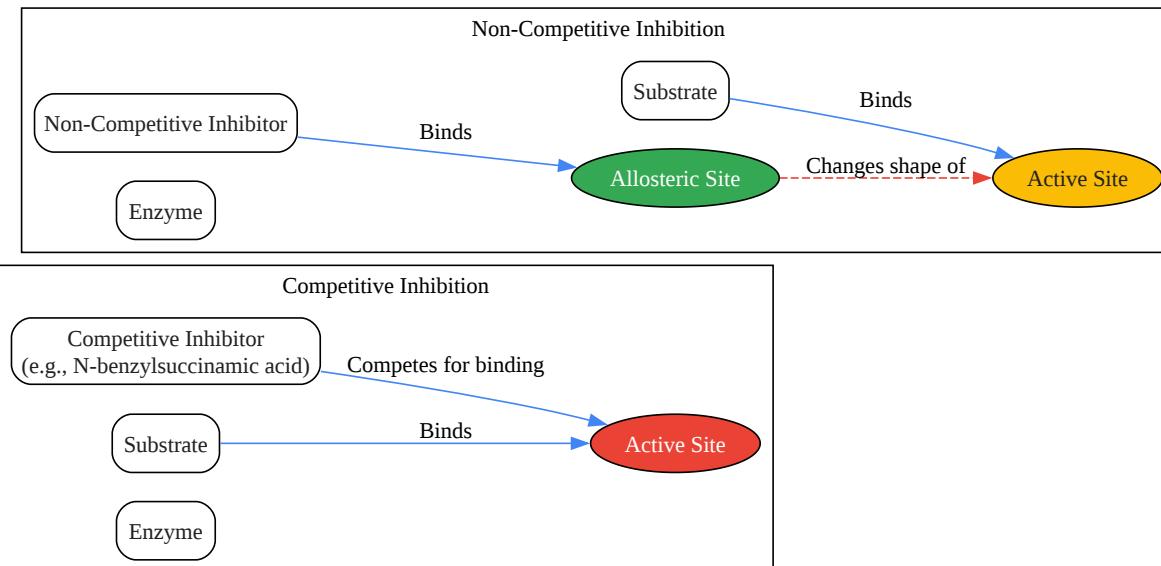
Procedure:

- Prepare a solution of succinic anhydride (1.87 mmol) in anhydrous toluene (14 mL).
- Cool the solution to 0°C using an ice bath.
- Slowly add a solution of benzylamine (1.87 mmol) in anhydrous toluene (6 mL) to the cooled succinic anhydride solution with continuous stirring.
- Maintain the reaction mixture at 0°C and continue stirring for 1 hour.
- After 1 hour, a solid precipitate will have formed. Collect the solid product by filtration.
- Wash the collected solid with cold toluene.
- Dry the product. The resulting crude N-benzylsuccinamic acid can be used for many applications without further purification.



Potentiometric Titration Setup





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